

In-Depth Technical Guide to the Physical Properties of 2,3,5-Trimethylanisole

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Compound of Interest

Compound Name: 2,3,5-Trimethylanisole

Cat. No.: B020204

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of **2,3,5-Trimethylanisole** (CAS No: 20469-61-8), a substituted aromatic ether. Accurate knowledge of these properties is fundamental for its application in organic synthesis, materials science, and as a reference standard in analytical chemistry. This document consolidates key quantitative data into a structured format and presents detailed, standardized experimental protocols for their determination, ensuring reproducibility and accuracy in a laboratory setting.

Introduction

2,3,5-Trimethylanisole, also known as 1-methoxy-2,3,5-trimethylbenzene, is an organic compound with the molecular formula $C_{10}H_{14}O$.^[1] Its structure consists of a benzene ring substituted with three methyl groups and one methoxy group. Understanding its physical characteristics, such as boiling point, density, and solubility, is critical for predicting its behavior in various chemical processes, designing purification methods, ensuring safe handling and storage, and for its use in the development of new chemical entities. This guide serves as a centralized resource for this essential data.

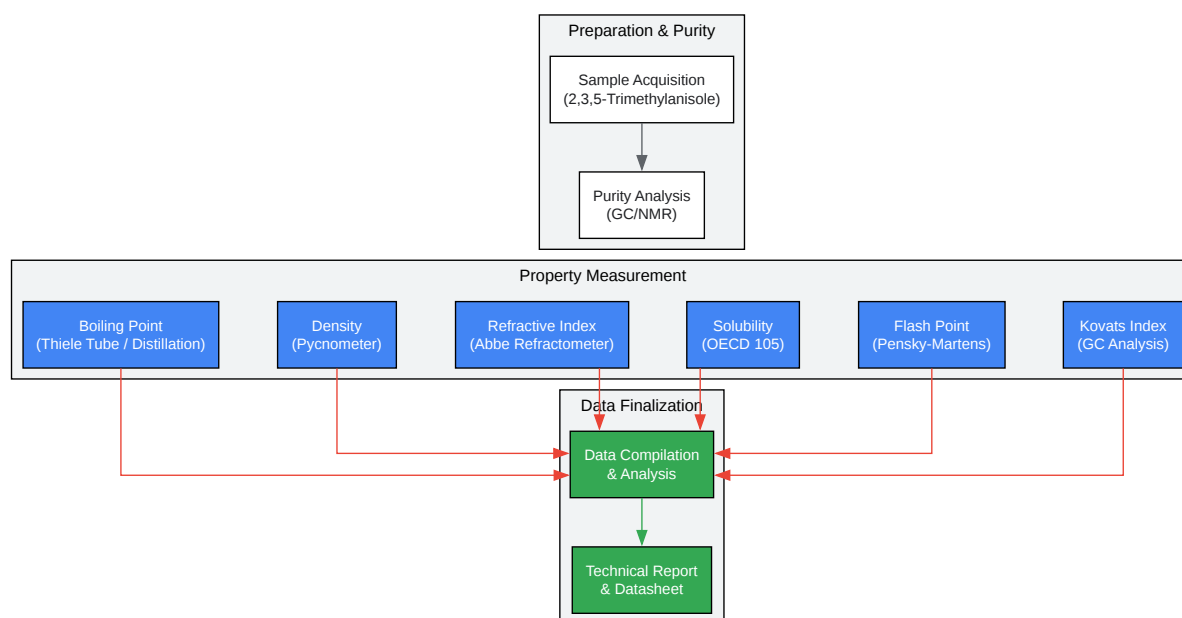
Physical and Chemical Properties

The physical properties of **2,3,5-Trimethylanisole** have been determined through various experimental and computational methods. The following table summarizes the key quantitative data available for this compound.

Property	Value	Conditions / Notes	Source(s)
Molecular Formula	C ₁₀ H ₁₄ O	-	[1]
Molecular Weight	150.22 g/mol	-	[1]
Appearance	Colorless liquid/oil	-	[2][3]
Boiling Point	213-216 °C	At 760 mmHg	[3]
84.5-85 °C	At 7 mmHg	[4]	
220.90 °C	Estimated	[5]	
Density	0.97 g/cm ³	-	[3]
Refractive Index (n _D)	1.518 - 1.520	At 20 °C	[3]
Water Solubility	50.8 mg/L	At 25 °C (Estimated)	[5]
logP (Octanol/Water)	3.510	Estimated	[5]
Vapor Pressure	0.200 mmHg	At 25 °C (Estimated)	[5]
Flash Point	80.90 °C (178.00 °F)	Closed Cup (Estimated)	[5]
Kovats Retention Index	1208	Standard non-polar column	[1]
1238	Semi-standard non-polar column	[1]	

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a chemical substance like **2,3,5-Trimethylanisole**.



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Caption: Logical workflow for determining the physical properties of a chemical compound.

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **2,3,5-Trimethylanisole**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.^{[6][7]}

- Apparatus: Thiele tube, thermometer (calibrated), small test tube (e.g., fusion tube), capillary tube (sealed at one end), heat-resistant rubber band or thread, mineral oil, and a heat source (Bunsen burner or hot plate).
- Procedure:
 1. Fill the Thiele tube with mineral oil to a level just above the top of the side-arm.
 2. Add a small amount (approx. 0.5 mL) of **2,3,5-Trimethylanisole** into the small test tube.
 3. Place the capillary tube into the test tube with its open end submerged in the liquid.
 4. Attach the test tube to the thermometer using the rubber band, ensuring the sample is aligned with the thermometer bulb.
 5. Insert the thermometer assembly into the Thiele tube, immersing the sample in the oil.
 6. Gently heat the side arm of the Thiele tube.^[6] Convection currents will ensure uniform heating.
 7. As the temperature approaches the boiling point, air trapped in the capillary tube will bubble out. Continue heating until a steady and rapid stream of bubbles emerges from the capillary tip.
 8. Remove the heat source and allow the apparatus to cool slowly.
 9. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.^{[6][7]} Record this temperature.
 10. Record the ambient barometric pressure, as boiling point is pressure-dependent.^[8]

Determination of Density (Pycnometer Method)

This gravimetric method provides a highly precise measurement of liquid density.^[9]

- Apparatus: Pycnometer (specific gravity bottle with a capillary stopper), analytical balance (± 0.0001 g), constant temperature water bath, and thermometer.
- Procedure:
 1. Thoroughly clean and dry the pycnometer and its stopper.
 2. Weigh the empty, dry pycnometer on the analytical balance (m_1).[\[10\]](#)
 3. Fill the pycnometer with distilled water of a known temperature and density. Insert the stopper, allowing excess water to exit through the capillary.
 4. Place the filled pycnometer in the constant temperature bath (e.g., 20 °C) to allow it to equilibrate.
 5. Remove the pycnometer, carefully dry the exterior, and weigh it (m_2).
 6. Empty and dry the pycnometer again. Fill it with **2,3,5-Trimethylanisole** in the same manner.
 7. Equilibrate the pycnometer containing the sample in the constant temperature bath to the same temperature.
 8. Dry the exterior and weigh the pycnometer filled with the sample (m_3).
 9. Calculate the density of the sample using the formula: $\text{Density}_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \text{Density}_{\text{water}}$

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a characteristic property that relates to the purity of the sample.

- Apparatus: Abbe refractometer, constant temperature water bath, light source (sodium lamp or white light with compensator), and a dropper.
- Procedure:

1. Calibrate the refractometer using a standard of known refractive index, such as distilled water ($n_D = 1.3330$ at $20\text{ }^{\circ}\text{C}$).[\[11\]](#)
2. Connect the refractometer prisms to the constant temperature water bath set to the desired temperature (e.g., $20\text{ }^{\circ}\text{C}$) and allow time for equilibration.[\[12\]](#)
3. Open the prism assembly and clean the surfaces of both the measuring and illuminating prisms with a suitable solvent (e.g., acetone or ethanol) and a soft lens tissue.
4. Place 2-3 drops of **2,3,5-Trimethylanisole** onto the surface of the lower measuring prism.[\[11\]](#)
5. Gently close the prism assembly and ensure the liquid spreads to form a thin, uniform film.
6. Adjust the light source for optimal illumination.
7. Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
8. If using white light, turn the compensator drum to eliminate any color fringes at the borderline, creating a sharp black-and-white boundary.[\[13\]](#)
9. Use the fine adjustment knob to center the borderline exactly on the crosshairs of the eyepiece.
10. Read the refractive index value from the instrument's scale.

Determination of Water Solubility (Flask Method - OECD 105)

This method is suitable for substances with solubility above 10^{-2} g/L.[\[2\]](#)[\[5\]](#)

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker or magnetic stirrer, analytical balance, centrifuge, and a suitable analytical instrument (e.g., GC-MS, HPLC) for concentration measurement.
- Procedure:

1. A preliminary test is conducted to determine the approximate solubility and equilibration time.^[5]
2. Add an excess amount of **2,3,5-Trimethylanisole** to a flask containing purified water. The amount should be sufficient to ensure a saturated solution with undissolved substance present after equilibration.
3. Seal the flask and place it in a constant temperature shaker or on a stirrer, protected from light, at a controlled temperature (e.g., 25 °C).
4. Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours, determined from the preliminary test).
5. After equilibration, allow the mixture to stand to let the phases separate. Centrifugation is used to separate the undissolved organic phase from the aqueous solution.
6. Carefully collect a sample from the clear aqueous phase.
7. Analyze the concentration of **2,3,5-Trimethylanisole** in the aqueous sample using a pre-calibrated analytical method.
8. The measured concentration represents the water solubility of the compound at the test temperature.

Conclusion

This guide provides essential, high-quality data on the physical properties of **2,3,5-Trimethylanisole** and outlines the standardized experimental protocols required for their verification. The provided information is crucial for professionals in research and development, enabling accurate modeling, safe handling, and effective use of this compound in various scientific applications. Adherence to these standardized methods will ensure the generation of reliable and comparable data across different laboratories.

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